

# An In-Depth Technical Guide to 5-Methoxypicolinaldehyde for Advanced Research Applications

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## Compound of Interest

Compound Name: 5-Methoxypicolinaldehyde

CAS No.: 22187-96-8

Cat. No.: B1371485

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This guide provides a comprehensive technical overview of **5-Methoxypicolinaldehyde** (CAS No. 22187-96-8), a pivotal heterocyclic building block in modern organic synthesis and medicinal chemistry. Designed for researchers, chemists, and drug development professionals, this document delves into the compound's structural elucidation, validated synthesis protocols, and its strategic application in the development of complex molecular architectures. We will explore the causality behind experimental choices, ensuring that the described methodologies are robust and reproducible.

## Core Chemical Identity and Structural Elucidation

**5-Methoxypicolinaldehyde** is a substituted pyridine derivative, a class of compounds of immense interest due to the prevalence of the pyridine scaffold in pharmaceuticals and functional materials. Its unique combination of a nucleophilic methoxy group and an electrophilic aldehyde function on a pyridine ring makes it a versatile intermediate.

### 1.1. IUPAC Nomenclature and Chemical Identifiers

- IUPAC Name: 5-methoxy-2-pyridinecarbaldehyde[1][2] or 5-methoxypyridine-2-carboxaldehyde[3][4]
- Synonyms: 2-Formyl-5-methoxypyridine, Picolinaldehyde, 5-methoxy-[5]
- CAS Number: 22187-96-8[1][3][5][6]
- Molecular Formula: C<sub>7</sub>H<sub>7</sub>NO<sub>2</sub>[3][5][6]
- SMILES: O=CC1=NC=C(OC)C=C1[3][7]

## 1.2. Chemical Structure

The structure consists of a pyridine ring substituted at the 2-position with a formyl (aldehyde) group and at the 5-position with a methoxy group.

Caption: Chemical structure of **5-Methoxypicolinaldehyde**.

## 1.3. Physicochemical Properties

The properties of **5-Methoxypicolinaldehyde** are summarized below. These data are critical for determining appropriate reaction conditions, solvents, and purification methods.

| Property           | Value                                         | Source(s) |
|--------------------|-----------------------------------------------|-----------|
| Molecular Weight   | 137.14 g/mol                                  | [3][5][6] |
| Appearance         | Solid / Semi-solid                            | [2][4]    |
| Boiling Point      | 248.4 ± 20.0 °C (Predicted)                   | [5][6]    |
| Density            | 1.159 ± 0.06 g/cm <sup>3</sup> (Predicted)    | [5][6]    |
| Flash Point        | 104.0 °C                                      | [5]       |
| pKa                | 3.16 ± 0.10 (Predicted)                       | [5]       |
| LogP               | 0.90                                          | [3][5]    |
| Storage Conditions | 2-8°C, under inert gas<br>(Nitrogen or Argon) | [5][7]    |

#### 1.4. Spectroscopic Signature for Structural Verification

Confirmation of the chemical structure post-synthesis is achieved through a combination of spectroscopic techniques.<sup>[8]</sup> Each method provides a unique piece of the structural puzzle.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H NMR is essential for confirming the proton environment. For **5-Methoxypicolinaldehyde**, the expected signals are:
  - A singlet for the aldehyde proton (~9.9 ppm).<sup>[6][9]</sup>
  - A singlet for the three methoxy protons (~3.9 ppm).<sup>[6][9]</sup>
  - Three distinct signals in the aromatic region (7.2-8.4 ppm) corresponding to the three protons on the pyridine ring.<sup>[6][9]</sup> The specific splitting patterns (doublets and double-doublets) arise from coupling between adjacent protons, confirming their relative positions.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify key functional groups.<sup>[10]</sup> The spectrum of this molecule would be characterized by:
  - A strong, sharp absorption band around 1700-1725 cm<sup>-1</sup> corresponding to the C=O stretch of the aldehyde.
  - C-H stretching bands for the aromatic ring just above 3000 cm<sup>-1</sup> and for the methyl group just below 3000 cm<sup>-1</sup>.
  - A distinct C-O stretching band for the methoxy ether linkage, typically found in the 1250-1000 cm<sup>-1</sup> region.
- Mass Spectrometry (MS): Mass spectrometry provides the molecular weight and fragmentation patterns.<sup>[11]</sup> High-resolution MS would confirm the molecular formula (C<sub>7</sub>H<sub>7</sub>NO<sub>2</sub>) by providing a highly accurate mass-to-charge ratio for the molecular ion [M]<sup>+</sup>.<sup>[8]</sup>

## Synthesis and Purification Protocol

The synthesis of **5-Methoxypicolinaldehyde** can be reliably achieved via nucleophilic aromatic substitution of an activated pyridine precursor. The following protocol is based on a common literature procedure.<sup>[6][9]</sup>

## 2.1. Synthesis via Nucleophilic Aromatic Substitution

This method is preferred for its high yield and operational simplicity. The underlying principle is the displacement of a good leaving group (fluoride) from an electron-deficient pyridine ring by a strong nucleophile (methoxide). The electron-withdrawing aldehyde group at the 2-position facilitates this substitution at the 5-position.



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Caption: Workflow for the synthesis of **5-Methoxypicolinaldehyde**.

### Step-by-Step Experimental Protocol:

- **Reagent Preparation:** In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve 5-fluoropicolinaldehyde (1.0 eq) in anhydrous methanol.
- **Addition of Nucleophile:** To the stirred solution, add sodium methoxide (1.5 eq) portion-wise. Causality Note: An excess of sodium methoxide is used to drive the reaction to completion. Methanol serves as both the solvent and the source of the methoxide nucleophile via equilibrium with the sodium salt.
- **Reaction Execution:** Heat the reaction mixture to 55 °C and stir overnight. Causality Note: Moderate heating provides the necessary activation energy for the nucleophilic aromatic substitution without causing significant side reactions or solvent loss.
- **Reaction Quench and Filtration:** After the reaction is complete (monitored by TLC), cool the mixture to room temperature. The resulting suspension is filtered to remove the sodium fluoride byproduct and any unreacted sodium methoxide. The filter cake is washed with a small amount of cold methanol.
- **Solvent Removal:** The filtrate is concentrated under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** The crude residue is purified by column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexane (e.g., 30-45% ethyl acetate).<sup>[6][9]</sup> Causality Note:

This step separates the desired product from non-polar starting material and polar impurities, yielding the pure compound as a colorless oil with a reported yield of approximately 66%.<sup>[6]</sup>  
<sup>[9]</sup>

## 2.2. Alternative Synthesis: Oxidation of (5-Methoxypyridin-2-yl)methanol

An alternative route involves the oxidation of the corresponding primary alcohol, (5-methoxypyridin-2-yl)methanol.<sup>[5]</sup>

- **Protocol:** The alcohol is dissolved in a suitable solvent like chloroform and treated with an oxidizing agent such as manganese(IV) oxide ( $\text{MnO}_2$ ). The reaction is typically stirred at room temperature for several hours.
- **Rationale:**  $\text{MnO}_2$  is a mild and selective oxidizing agent for converting allylic and benzylic-type alcohols to their corresponding aldehydes without over-oxidizing to a carboxylic acid. The heterocyclic alcohol substrate is sufficiently activated for this transformation. This method is advantageous when the alcohol precursor is more readily available than the fluoro-pyridine.

# Applications in Research and Drug Development

**5-Methoxypicolinaldehyde** is not typically an end-product but rather a strategic intermediate. Its value lies in the reactivity of the aldehyde group, which serves as a handle for constructing more complex molecules.

## 3.1. Role as a Heterocyclic Building Block

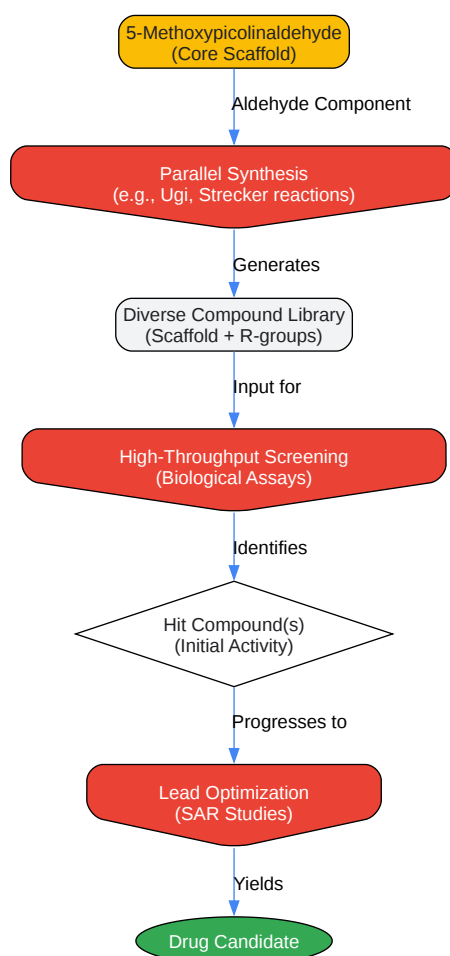
The pyridine ring is a privileged scaffold in medicinal chemistry, appearing in numerous approved drugs. The aldehyde functionality allows for a wide range of subsequent chemical transformations:

- **Reductive Amination:** To form substituted aminomethyl-pyridines.
- **Wittig Reaction:** To create vinyl-pyridine derivatives.
- **Aldol and Knoevenagel Condensations:** For carbon-carbon bond formation.

- Multicomponent Reactions (MCRs): As the aldehyde component in reactions like the Ugi or Strecker reactions, which can rapidly generate molecular diversity from simple starting materials.<sup>[12][13]</sup>

### 3.2. Strategic Use in Drug Discovery Campaigns

The structure of **5-Methoxypicolinaldehyde** can be leveraged in a typical drug discovery workflow. The methoxy group acts as a hydrogen bond acceptor and can influence the electronic properties and metabolic stability of the final compound.



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Caption: Use of **5-Methoxypicolinaldehyde** in a drug discovery workflow.

This workflow illustrates how a single, versatile building block can be used to generate a large library of diverse compounds for biological screening. The subsequent identification of "hits"

leads to further refinement through structure-activity relationship (SAR) studies, ultimately aiming for a clinical candidate.

## Safety, Handling, and Storage

Proper handling is essential to maintain the integrity of the compound and ensure laboratory safety.

- **Hazard Statements:** The compound is classified as harmful if swallowed (H302), causes skin irritation (H315), causes serious eye irritation (H319), is harmful if inhaled (H332), and may cause respiratory irritation (H335).[\[2\]](#)[\[4\]](#)
- **Precautionary Measures:** Use in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[4\]](#) Avoid breathing dust, fumes, or vapors.[\[4\]](#)
- **Storage:** As noted, the compound should be stored in a tightly sealed container under an inert atmosphere (nitrogen or argon) at 2-8°C to prevent oxidation of the aldehyde and degradation.[\[5\]](#)[\[7\]](#)

## Conclusion

**5-Methoxypicolinaldehyde** is a high-value chemical intermediate with well-defined properties and reliable synthesis routes. Its utility is primarily realized in its role as a versatile building block for the synthesis of complex heterocyclic compounds. The strategic location of its functional groups—an aldehyde for diverse transformations and a methoxy group for electronic and steric modulation—makes it an indispensable tool for researchers in synthetic organic chemistry, medicinal chemistry, and materials science. This guide provides the foundational technical knowledge required for its effective synthesis, characterization, and application in advanced research endeavors.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 5-Methoxypicolinaldehyde for Advanced Research Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1371485/docs#an-in-depth-technical-guide-to-5-methoxypicolinaldehyde-for-advanced-research-applications>]

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